

CAS number and molecular weight of Disalicylide

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Compound of Interest

Compound Name: *Disalicylide*

Cat. No.: B3328571

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An In-depth Technical Guide to Disalicylide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and synthesis of **disalicylide**. While its direct biological activities and mechanisms of action are not extensively documented in publicly available literature, this guide furnishes foundational information essential for researchers and professionals in drug development and chemical synthesis.

Chemical and Physical Properties

Disalicylide, a cyclic diester of salicylic acid, possesses the following key identifiers and properties.

Property	Value
CAS Number	486-58-8
Molecular Formula	C ₁₄ H ₈ O ₄
Molecular Weight	240.21 g/mol
Synonyms	6H,12H-Dibenzo[b,f][1][2]dioxocin-6,12-dione, Salicylic acid bimolecular cyclic ester

Experimental Protocols

Synthesis of **cis**-Disalicylide

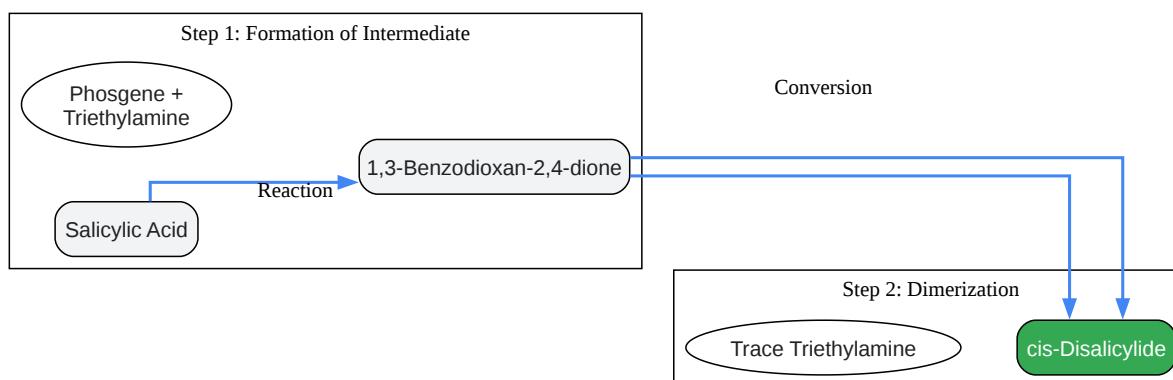
A documented method for the synthesis of **cis-disalicylide** involves a two-step process starting from salicylic acid.^[1]

Step 1: Synthesis of 1,3-Benzodioxan-2,4-dione

- Salicylic acid is reacted with phosgene in the presence of slightly less than two molar equivalents of triethylamine.
- This reaction yields 1,3-benzodioxan-2,4-dione in high yield.

Step 2: Conversion to **cis**-Disalicylide

- The 1,3-benzodioxan-2,4-dione intermediate is treated with a trace amount of triethylamine.
- This catalytic amount of triethylamine facilitates the conversion to **cis-disalicylide** (dibenzo[b,f][1][2]dioxocin-6,12-dione) in almost quantitative yield.^[1]



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Synthesis Workflow for **cis**-Disalicylide

Biological Activity and Signaling Pathways

Currently, there is a notable lack of specific data in peer-reviewed scientific literature concerning the biological activities, mechanism of action, and involvement in signaling pathways of **disalicylide** itself. While its precursor, salicylic acid, is a well-known non-steroidal anti-inflammatory drug (NSAID) that primarily acts through the inhibition of cyclooxygenase (COX) enzymes, it cannot be assumed that **disalicylide** possesses the same pharmacological profile.

The biological effects of a molecule are highly dependent on its specific three-dimensional structure and chemical properties, which differ significantly between salicylic acid and its cyclic dimer, **disalicylide**. Therefore, any potential biological activity of **disalicylide** would require dedicated *in vitro* and *in vivo* studies to be elucidated.

Researchers interested in the potential therapeutic applications of **disalicylide** would need to undertake foundational research, including:

- Screening Assays: To identify any potential biological targets.
- Cell-Based Assays: To determine cytotoxic or other cellular effects.
- Mechanism of Action Studies: To understand how it interacts with biological systems at a molecular level.

Without such studies, any discussion of signaling pathways or a detailed experimental protocol for biological evaluation would be purely speculative.

Conclusion

Disalicylide is a well-defined chemical entity with a known CAS number and molecular weight. Its synthesis from salicylic acid has been described, providing a clear path for its preparation in a laboratory setting. However, the scientific community has yet to extensively explore its biological functions. This presents an open area for investigation for researchers in pharmacology and drug discovery. Future studies are necessary to determine if **disalicylide** holds any therapeutic potential and to uncover the biological processes it may modulate.

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References

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